

Navigating the Safe Disposal of Diallyl Adipate: A Procedural Guide

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Compound of Interest

Compound Name: *Diallyl adipate*

CAS No.: *2998-04-1*

Cat. No.: *B166010*

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of laboratory chemicals is paramount to ensuring a safe and compliant work environment. **Diallyl adipate**, a monomer used in polymer synthesis, requires careful management throughout its lifecycle, including its ultimate disposal. This guide provides essential, step-by-step information for the proper disposal of **diallyl adipate**, ensuring the safety of laboratory personnel and the protection of the environment.

Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is crucial to be aware of the inherent hazards of **diallyl adipate**. The compound is classified as harmful if swallowed.[1] Therefore, appropriate personal protective equipment (PPE), including safety glasses with side shields or goggles, chemical-resistant gloves, and a lab coat, should be worn at all times.[2] Work should be conducted in a well-ventilated area, preferably within a fume hood, to minimize inhalation exposure.[1]

In the event of a spill, the area should be evacuated of all non-essential personnel. The spilled material should be absorbed using an inert material such as vermiculite, dry sand, or earth and

collected into a suitable, labeled container for disposal.[2] Importantly, spills should be prevented from entering drains or water courses.[1][2]

Quantitative Safety Data

For quick reference, the key quantitative safety data for **diallyl adipate** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₈ O ₄	[3][4]
Molecular Weight	226.27 g/mol	[1][3][4]
Boiling Point	149 °C @ 9 mmHg	[1][5]
Density	1.02 g/cm ³	[6]
Acute Oral Toxicity (LD50, Mouse)	180 mg/kg	[1][7]
Water Solubility	Insoluble	[1][5]

Step-by-Step Disposal Procedure

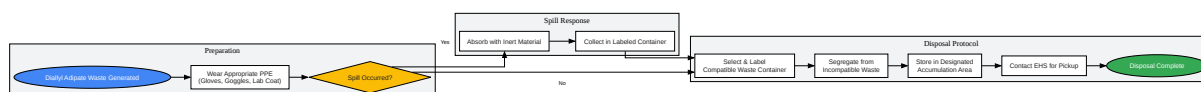
The proper disposal of **diallyl adipate** must adhere to local, state, and federal regulations. The following procedure outlines a safe and compliant workflow for its disposal:

- Waste Identification and Segregation:
 - All waste containing **diallyl adipate** must be classified as hazardous waste.
 - It should be collected in a dedicated, properly labeled waste container. Do not mix **diallyl adipate** waste with other waste streams unless compatibility has been confirmed. It is incompatible with strong oxidizing agents.[2]
- Container Selection and Labeling:
 - Use a container that is chemically compatible with **diallyl adipate**. A high-density polyethylene (HDPE) or glass container is generally suitable.

- The container must be in good condition and have a tightly sealing lid.
- Label the container clearly with the words "Hazardous Waste" and the full chemical name, "**Diallyl Adipate**." The label should also indicate the primary hazard (e.g., "Toxic," "Harmful if Swallowed").
- Waste Accumulation:
 - Store the waste container in a designated satellite accumulation area within the laboratory.
 - Keep the container closed at all times, except when adding waste.
 - Ensure the storage area is secure and away from sources of ignition and incompatible materials.
- Arranging for Disposal:
 - Once the container is full or the project is complete, arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.^[1]
 - Provide the EHS office or contractor with an accurate description of the waste, including its composition and volume.
- Record Keeping:
 - Maintain accurate records of the amount of **diallyl adipate** waste generated and its disposal date. This documentation is crucial for regulatory compliance.

Disposal Decision Workflow

The following diagram illustrates the logical workflow for making decisions regarding the disposal of **diallyl adipate**.



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Diallyl Adipate Disposal Workflow

By adhering to these procedures, researchers can ensure the safe and compliant disposal of **diallyl adipate**, fostering a culture of safety and environmental responsibility within the laboratory.

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. cdn.chemservice.com [cdn.chemservice.com]
- 3. DIALLYL ADIPATE | 2998-04-1 [chemicalbook.com]
- 4. scbt.com [scbt.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. Cas 2998-04-1, DIALLYL ADIPATE | lookchem [lookchem.com]
- 7. diallyl adipate, 2998-04-1 [thegoodscentcompany.com]

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